

Application Note: Amide Bond Formation with 1-Hydroxy-1H-Benzotriazole-5-Methanol

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Compound of Interest

Compound Name: 1H-Benzotriazole-5-methanol, 1-hydroxy-

CAS No.: 144574-90-3

Cat. No.: B587872

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Introduction & Mechanistic Insight

1-Hydroxy-1H-benzotriazole-5-methanol (CAS: 144574-90-3), often referred to as a functionalized analogue of 1-Hydroxybenzotriazole (HOBt), serves as a critical additive in peptide synthesis and organic amide coupling. While structurally similar to HOBt, the presence of the 5-hydroxymethyl (-CH₂OH) group imparts unique physicochemical properties, specifically enhanced polarity and the potential for covalent immobilization onto solid supports (polymer-supported HOBt).

Core Function: Racemization Suppression & Activation

In carbodiimide-mediated coupling (e.g., using EDC or DIC), the primary role of this reagent is to intercept the highly reactive O-acylisourea intermediate. This prevents:

- Racemization: By avoiding the formation of 5(4H)-oxazolones.
- N-Acylurea Formation: A stable, unreactive byproduct that reduces yield.

The reagent reacts with the O-acylisourea to form an active ester (benzotriazolyl ester). This intermediate is less reactive than the O-acylisourea (preventing side reactions) but sufficiently electrophilic to react rapidly with amines to form the desired amide bond.

Unique Consideration: The 5-Hydroxymethyl Group

Unlike standard HOBt, the 5-hydroxymethyl group introduces a primary alcohol. In most standard coupling scenarios (pH 4–8, mild activation), the N-hydroxy group (pKa ~6.0) is significantly more acidic and nucleophilic towards the activated acid than the hydroxymethyl group (pKa ~16). Therefore, the reagent selectively forms the active ester at the N-O position. However, for extremely hindered amines or prolonged reaction times, the primary alcohol could theoretically participate in competitive esterification.

Experimental Protocol: Solution-Phase Coupling

This protocol details the synthesis of an amide from a carboxylic acid and a primary/secondary amine using EDC·HCl as the coupling agent and 1-Hydroxy-1H-benzotriazole-5-methanol as the nucleophilic additive.

Materials & Reagents[1][2][3][4][5][6][7]

- Carboxylic Acid (R-COOH): 1.0 equivalent[1]
- Amine (R'-NH₂): 1.0 – 1.2 equivalents[1]
- Coupling Reagent: EDC·HCl (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride), 1.1 – 1.5 equivalents
- Additive: 1-Hydroxy-1H-benzotriazole-5-methanol, 1.1 – 1.5 equivalents[1]
- Base (Optional): DIPEA (N,N-Diisopropylethylamine) or NMM (N-Methylmorpholine), 2.0 – 3.0 equivalents (Required if amine/acid are salts).
- Solvent: Anhydrous DMF, DCM, or NMP (0.1 – 0.2 M concentration).

Step-by-Step Procedure

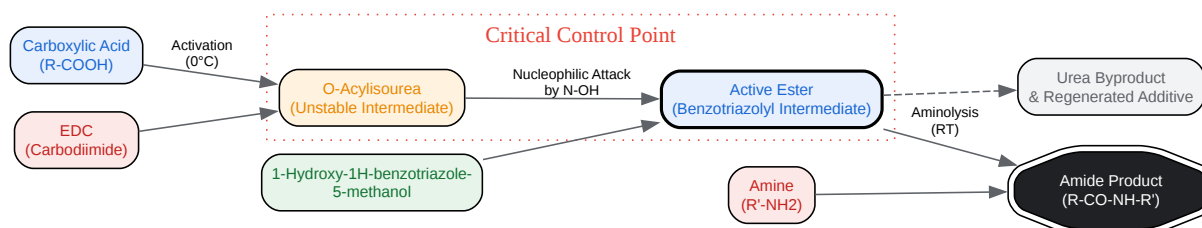
- Preparation of Reagent Solution:

- In a clean, dry round-bottom flask or reaction vial, dissolve the Carboxylic Acid (1.0 eq) and 1-Hydroxy-1H-benzotriazole-5-methanol (1.2 eq) in the chosen solvent (e.g., DMF).
- Note: Ensure the additive is fully dissolved. The hydroxymethyl group aids solubility in DMF compared to unfunctionalized HOBt.
- Activation (Active Ester Formation):
 - Cool the mixture to 0°C (ice bath).
 - Add EDC·HCl (1.2 eq).
 - Optional: If the carboxylic acid is acid-sensitive or if starting from a salt, add DIPEA (1.0 eq) at this stage.
 - Stir at 0°C for 15–30 minutes. This allows the formation of the activated benzotriazolyl ester intermediate.
- Coupling:
 - Add the Amine (1.1 eq) to the reaction mixture.
 - If the amine is a salt (e.g., hydrochloride), add an additional equivalent of base (DIPEA) to liberate the free amine.
 - Allow the reaction to warm to Room Temperature (20–25°C).
 - Stir for 2–18 hours. Monitor conversion via TLC or LC-MS.[\[1\]](#)
- Workup & Purification:
 - Quench: Dilute the reaction mixture with Ethyl Acetate (EtOAc) or DCM.
 - Wash:
 - Wash 2x with 10% Citric Acid or 1M HCl (removes unreacted amine and EDC urea byproduct).

- Wash 2x with Saturated NaHCO_3 (removes unreacted acid and the benzotriazole additive).
- Advantage:[2][3][4][5] The 5-hydroxymethyl group increases the water solubility of the spent additive, facilitating its removal into the aqueous bicarbonate layer more efficiently than standard HOBt.
- Wash 1x with Brine.
- Dry & Concentrate: Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.[1]

Reaction Mechanism Visualization

The following diagram illustrates the activation pathway, highlighting the selective formation of the active ester at the N-hydroxy position despite the presence of the hydroxymethyl group.



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Caption: Mechanism of EDC-mediated amide coupling using 1-Hydroxy-1H-benzotriazole-5-methanol. The additive intercepts the O-acylisourea to form a stable active ester, preventing racemization.[1]

Troubleshooting & Critical Considerations

Competitive Esterification

While the N-hydroxy group is the primary nucleophile, the 5-hydroxymethyl group is a primary alcohol.

- Risk: If the amine is extremely unreactive (e.g., electron-deficient anilines) or sterically hindered, the reaction time may extend significantly. In such cases, the free -CH₂OH group on the additive could slowly react with the active ester, consuming the reagent.
- Mitigation: For difficult couplings, use a stronger additive like HOAt or protect the hydroxymethyl group (though this negates the specific utility of this reagent). Alternatively, ensure the amine is added immediately after the 15-minute activation period.

Safety: Explosive Potential

- Hazard: Standard HOBt is classified as a desensitized explosive. While the 5-hydroxymethyl derivative has a higher molecular weight and hydrogen-bonding capacity (potentially increasing stability), it should still be treated with caution.
- Handling: Never scrape dry solids vigorously. Store wet (with water) if possible, or handle in small quantities.

Comparison with Standard Additives

Feature	HOBt (Standard)	1-Hydroxy-1H-benzotriazole-5-methanol
Solubility (Water)	Low	Moderate to High (Enhanced by -CH ₂ OH)
Solubility (DMF)	High	High
Removal	Requires basic wash	Easier removal in aqueous workup
Application	General Coupling	General Coupling, Solid-Phase Immobilization
Risk	Explosive (Dry)	Potentially lower risk, but caution required

References

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